

# Personal protective equipment for handling 4-Hydroxypentan-2-one

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## Compound of Interest

Compound Name: 4-Hydroxypentan-2-one

Cat. No.: B1618087

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## Essential Safety and Handling Guide for 4-Hydroxypentan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Hydroxypentan-2-one** (CAS No. 4161-60-8). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification and Quantitative Data

**4-Hydroxypentan-2-one** is a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[1]</sup> It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Table 1: Physical and Chemical Properties of **4-Hydroxypentan-2-one**

Property	Value
Molecular Formula	C5H10O2[1]
Molecular Weight	102.13 g/mol [1]
Appearance	Colorless to pale yellow clear liquid
Boiling Point	177 to 178 °C @ 760 mmHg[2]
Flash Point	60.8 °C (141.4 °F)[2][3]
Density	0.962 g/cm <sup>3</sup> [4]
Vapor Pressure	0.323 mmHg @ 25 °C[2]
Solubility in Water	Soluble (1,000,000 mg/L @ 25 °C)[2]

Table 2: GHS Hazard Information

Hazard Class	Category
Flammable Liquids	Category 4[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2A[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)[1]

## Occupational Exposure Limits:

No specific occupational exposure limit (OEL) has been established for **4-Hydroxypentan-2-one**. In the absence of a specific OEL, it is recommended to adhere to the exposure limits for the structurally similar and more extensively studied compound, Diacetone alcohol (4-hydroxy-4-methyl-2-pentanone, CAS No. 123-42-2). The Occupational Safety and Health Administration (OSHA) Permissible Exposure Limit (PEL) and the American Conference of Governmental Industrial Hygienists (ACGIH) Threshold Limit Value (TLV) for Diacetone alcohol is 50 ppm (240 mg/m<sup>3</sup>) as an 8-hour time-weighted average (TWA).[5]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin, eye, and respiratory exposure. The following PPE should be worn at all times when handling **4-Hydroxypentan-2-one**:

- Eye and Face Protection: Chemical safety goggles that provide a tight seal are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
  - Gloves: Chemical-resistant gloves are essential. Based on the chemical's classification as a ketone, suitable glove materials include Butyl rubber, Viton®, or PVA-coated gloves. Always inspect gloves for any signs of degradation or perforation before use.
  - Lab Coat: A flame-resistant lab coat or a chemical-resistant apron worn over a lab coat is required.
  - Footwear: Closed-toe shoes are mandatory in the laboratory.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with organic vapor cartridges should be used.

## Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **4-Hydroxypentan-2-one** from receipt to use.

### 3.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.
- Ensure the storage area is designated for combustible liquids.

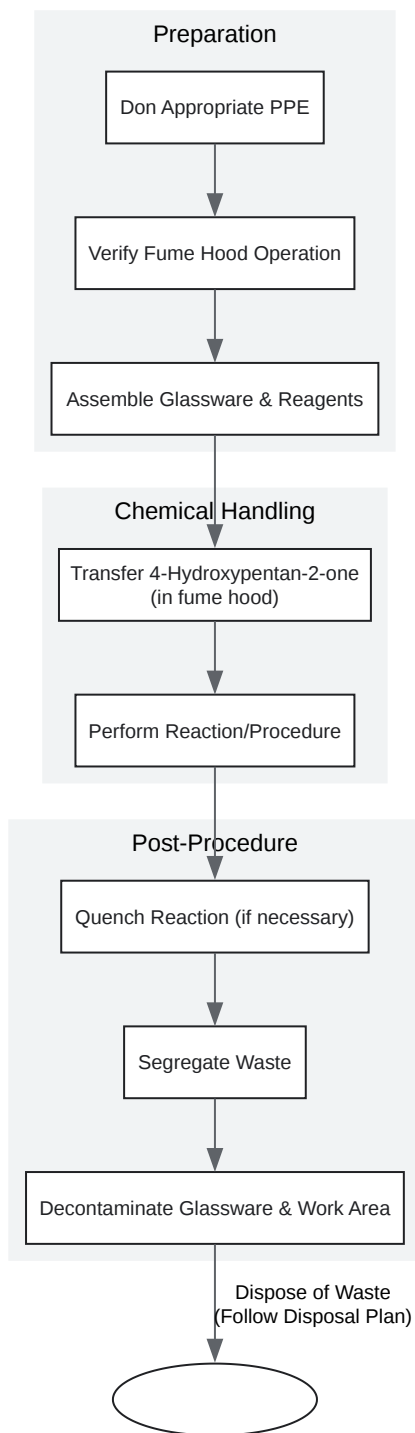
- Keep the container tightly closed when not in use.

### 3.2. Preparation and Handling:

- Before handling, ensure that a safety shower and eyewash station are readily accessible.
- Don the appropriate PPE as detailed in Section 2.
- Conduct all work with **4-Hydroxypentan-2-one** in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ground and bond containers when transferring the liquid to prevent static discharge, a potential ignition source.
- Use only non-sparking tools when opening or handling containers.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined in Section 5.
- Do not eat, drink, or smoke in the area where the chemical is handled.

### 3.3. Experimental Workflow:

## Experimental Workflow for 4-Hydroxypentan-2-one

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Caption: Experimental workflow from preparation to waste disposal.

## Disposal Plan

Proper disposal of **4-Hydroxypentan-2-one** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

### 4.1. Waste Segregation:

- Collect all waste containing **4-Hydroxypentan-2-one** in a dedicated, properly labeled, and sealed waste container.
- The waste container should be made of a material compatible with ketones.
- Do not mix this waste with other incompatible waste streams.

### 4.2. Disposal Procedure:

- All chemical waste must be disposed of through the institution's designated hazardous waste management program.
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Hydroxypentan-2-one**," and any other components in the waste mixture.
- Store the sealed waste container in a designated satellite accumulation area until it is collected by the hazardous waste team.
- Never dispose of **4-Hydroxypentan-2-one** down the drain or in the regular trash.

## First Aid Measures

In the event of exposure, immediate action is necessary.

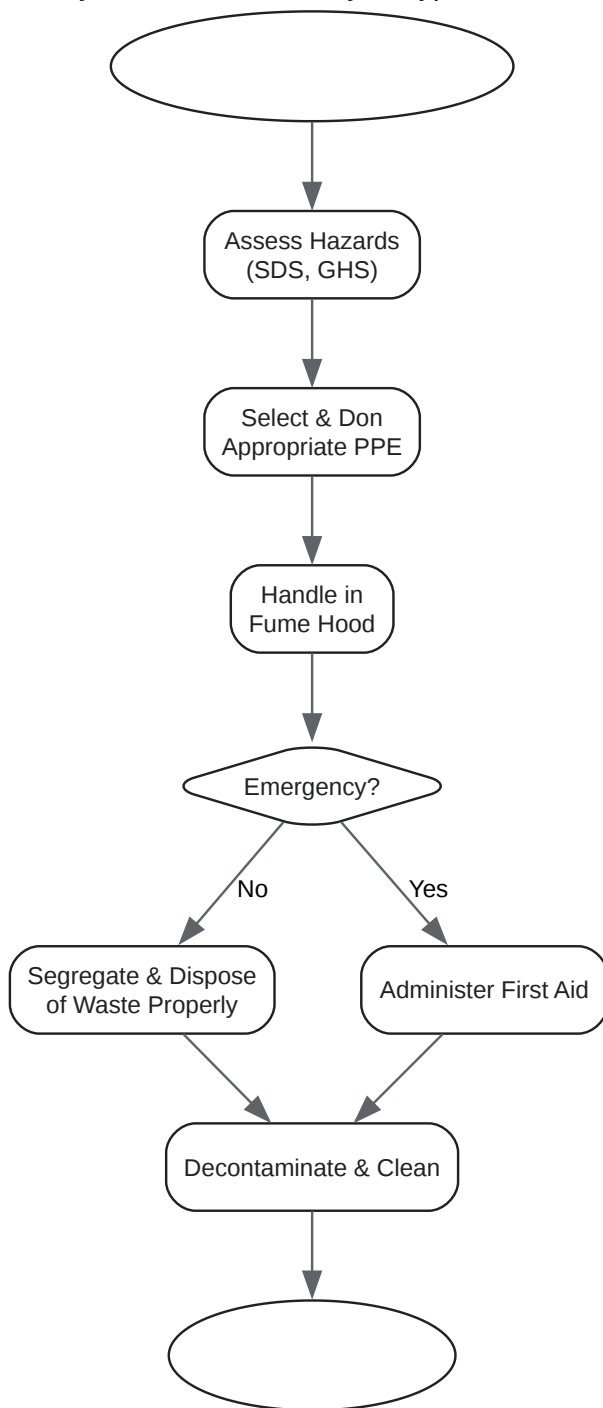
- After Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Logical Relationship of Safety Procedures

The following diagram illustrates the logical flow of safety considerations when working with **4-Hydroxypentan-2-one**.

## Safety Procedures for 4-Hydroxypentan-2-one



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Caption: Logical flow of safety procedures for handling **4-Hydroxypentan-2-one**.



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